

# Literature review on "Diocetyldecyl isophorone diisocyanate" and its derivatives

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## Compound of Interest

Compound Name: *Diocetyldecyl isophorone diisocyanate*

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An In-depth Technical Guide to **Diocetyldecyl Isophorone Diisocyanate** and its Derivatives

## Introduction

Isophorone diisocyanate (IPDI) is a versatile aliphatic diisocyanate used in the synthesis of a wide range of polyurethane-based materials.[1] Its unique asymmetrical structure, with two isocyanate groups of differing reactivity, allows for selective reactions and the creation of polymers with specific properties.[2] This guide provides a detailed overview of a specific derivative, **Diocetyldecyl isophorone diisocyanate**, and explores the broader context of IPDI chemistry. It is intended for researchers, scientists, and professionals in drug development and material science who are interested in the applications and synthesis of isocyanate-based compounds.

## Diocetyldecyl Isophorone Diisocyanate: A Detailed Profile

**Diocetyldecyl isophorone diisocyanate**, more formally known as 2-octyldecyl N-[[1,3,3-trimethyl-5-(2-octyldecoxycarbonylamino)cyclohexyl]methyl]carbamate, is a derivative of IPDI.[3] The common name suggests a diisocyanate, but the IUPAC name clarifies that it is a urethane, formed by the reaction of the two isocyanate groups of IPDI with a long-chain alcohol, 2-octyldecanol.

## Physicochemical Properties

Quantitative data for **Dioctyldecyl isophorone diisocyanate** and its parent compound, IPDI, are summarized in the tables below for easy comparison.

Table 1: Physicochemical Properties of **Dioctyldecyl Isophorone Diisocyanate**

Property	Value	Source
IUPAC Name	2-octyldecyl N-[[1,3,3-trimethyl-5-(2-octyldecoxycarbonylamino)cyclohexyl]methyl]carbamate	[3]
CAS Number	185529-25-3	[3]
Molecular Formula	C <sub>48</sub> H <sub>94</sub> N <sub>2</sub> O <sub>4</sub>	[3][4][5]
Molecular Weight	763.3 g/mol	[3]
Synonyms	Dioctyldecyl IPDI, Monoderm U-18	[3]

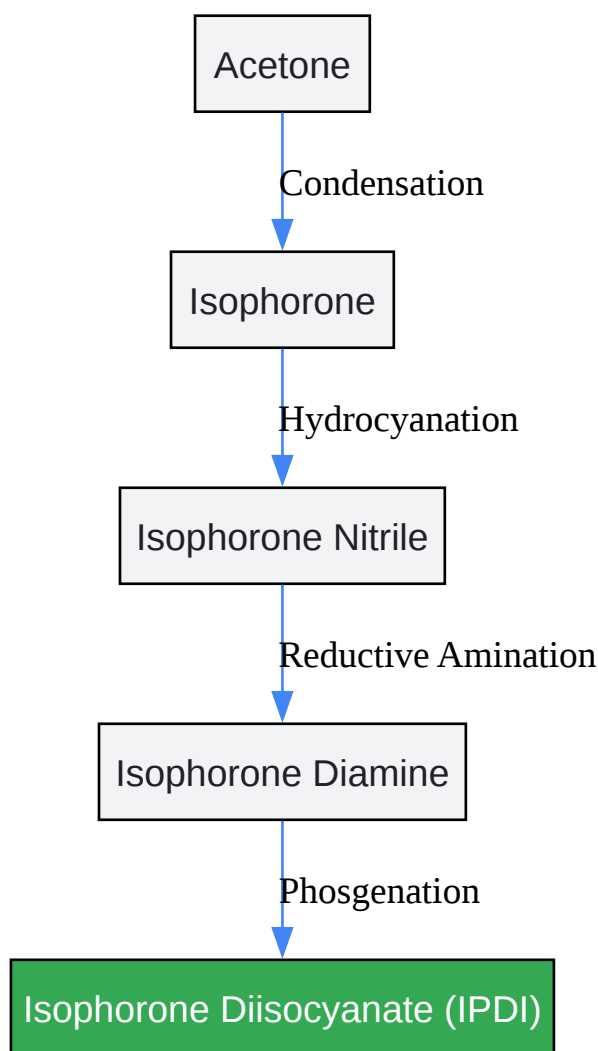
Table 2: Physicochemical Properties of Isophorone Diisocyanate (IPDI)

Property	Value	Source
IUPAC Name	5-isocyanato-1-(isocyanatomethyl)-1,3,3-trimethylcyclohexane	[1]
CAS Number	4098-71-9	[1]
Molecular Formula	C <sub>12</sub> H <sub>18</sub> N <sub>2</sub> O <sub>2</sub>	[1]
Molar Mass	222.3 g/mol	[1]
Appearance	Colorless to slightly yellow liquid	[1][6]
Density	1.062 g/cm <sup>3</sup> at 20 °C	[1]
Melting Point	-60 °C	[1]
Boiling Point	158 °C at 1.33 kPa	[1]
Flash Point	155 °C	[1]
Dynamic Viscosity	15 mPa.s at 20°C	[7][8]

## Synthesis and Reactions

### Synthesis of Isophorone Diisocyanate (IPDI)

The industrial synthesis of IPDI is a multi-step process that begins with the condensation of acetone to form isophorone. The isophorone is then converted to isophorone diamine, which is subsequently reacted with phosgene (phosgenation) to yield IPDI.[9]

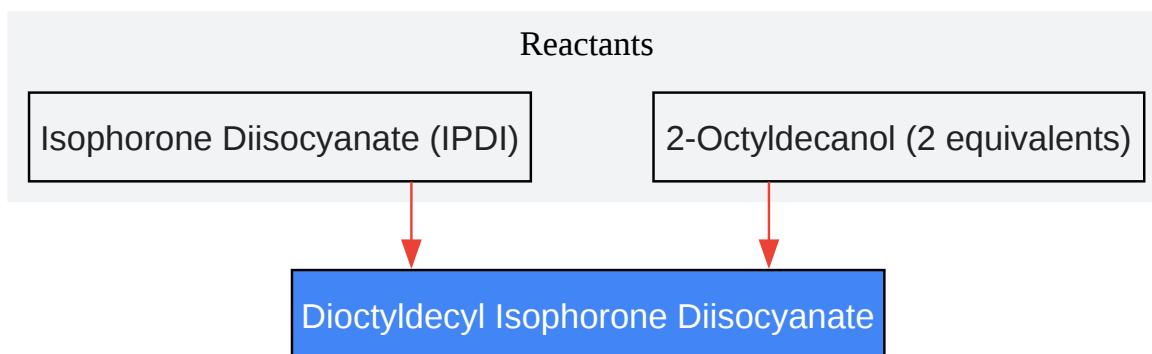


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Caption: Synthesis pathway of Isophorone Diisocyanate (IPDI) from acetone.

## Synthesis of Dioctyldecyl Isophorone Diisocyanate

The formation of **Dioctyldecyl isophorone diisocyanate** involves the reaction of IPDI with two equivalents of 2-octyldecanol. This is a typical urethane-forming reaction where the hydroxyl groups of the alcohol react with the isocyanate groups of IPDI.



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Caption: Reaction scheme for the synthesis of **Dioctyldecyl isophorone diisocyanate**.

## Experimental Protocol: General Synthesis of Polyurethanes from IPDI and Diols

While a specific protocol for **Dioctyldecyl isophorone diisocyanate** is not readily available in the literature, a general procedure for the synthesis of polyurethanes from IPDI and diols can be adapted. The following is a representative protocol based on the synthesis of IPDI-based polyurethanes.<sup>[10][11]</sup>

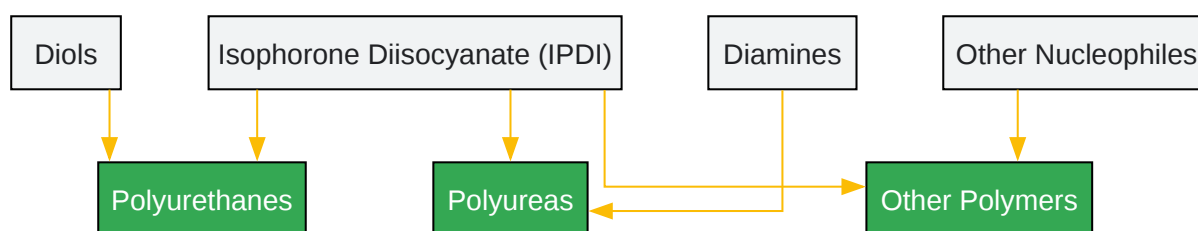
- Materials: Isophorone diisocyanate (IPDI), a diol (in this case, 2-octyldecanol), a suitable solvent (e.g., dimethylacetamide), and a catalyst (e.g., di-n-butyltin dilaurate).
- Procedure:
  - A solution of the diol in the solvent is prepared in a reaction vessel.
  - A solution of IPDI in the same solvent is added to the diol solution.
  - A few drops of the catalyst are added to the reaction mixture.
  - The mixture is heated (e.g., to 70°C) and stirred for a specified period (e.g., 20 hours).
  - The resulting polymer is precipitated by pouring the reaction mixture into a non-solvent like water.

- The precipitate is collected, washed (e.g., with methanol), and dried under vacuum.

## Reactivity and Derivatives

A key feature of IPDI is the different reactivity of its two isocyanate groups. The secondary isocyanate group is more reactive than the primary one.[2] This differential reactivity is advantageous in producing prepolymers with low viscosity and a narrow molecular weight distribution.[2]

The versatility of IPDI allows for the synthesis of a wide array of derivatives. By reacting IPDI with different polyols, polyamines, or other nucleophiles, polyurethanes and other polymers with tailored properties can be obtained. For example, IPDI is used to create polyurethanes with photoactive chromophores in the polymer backbone.[10][11] These materials have potential applications in non-linear optics and optical data storage.[10]



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Caption: General reaction pathways for the formation of IPDI-based polymers.

## Applications

Aliphatic diisocyanates like IPDI are primarily used in special applications where resistance to abrasion and degradation from ultraviolet light is crucial.[1] This makes them suitable for enamel coatings, particularly for exterior applications such as on aircraft.[1] The derivatives of IPDI, including **Diocetyldecyl isophorone diisocyanate**, likely find use in specialized coatings, elastomers, and other high-performance materials where the long alkyl chains can impart properties such as hydrophobicity, flexibility, and improved solubility in non-polar media.

## Conclusion

**Diocetyldecyl isophorone diisocyanate** is a specific urethane derivative of the widely used aliphatic diisocyanate, IPDI. Its long-chain alkyl groups suggest applications in areas requiring modified surface properties or compatibility with non-polar environments. The synthesis of this and other IPDI derivatives is based on well-established urethane chemistry, offering a versatile platform for the development of new materials with tailored properties for a range of scientific and industrial applications.

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